

7-Isopropylindoline: A Comprehensive Technical Guide for Drug Discovery Professionals

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Compound of Interest

Compound Name: 7-Isopropylindoline

CAS No.: 954571-03-0

Cat. No.: B3174890

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Introduction

The indoline scaffold is a privileged heterocyclic motif frequently encountered in a wide array of pharmaceuticals and biologically active compounds. Its unique structural and electronic properties make it a versatile building block in medicinal chemistry, contributing to the development of agents with diverse therapeutic applications, including anticancer, anti-inflammatory, and neuroprotective activities.^[1] This guide focuses on a specific derivative, **7-Isopropylindoline**, providing an in-depth technical resource for researchers, scientists, and drug development professionals. While specific experimental data for **7-Isopropylindoline** is not extensively available in public literature, this document synthesizes information from closely related analogues and established chemical principles to offer a robust predictive and practical guide.

Chemical and Physical Properties

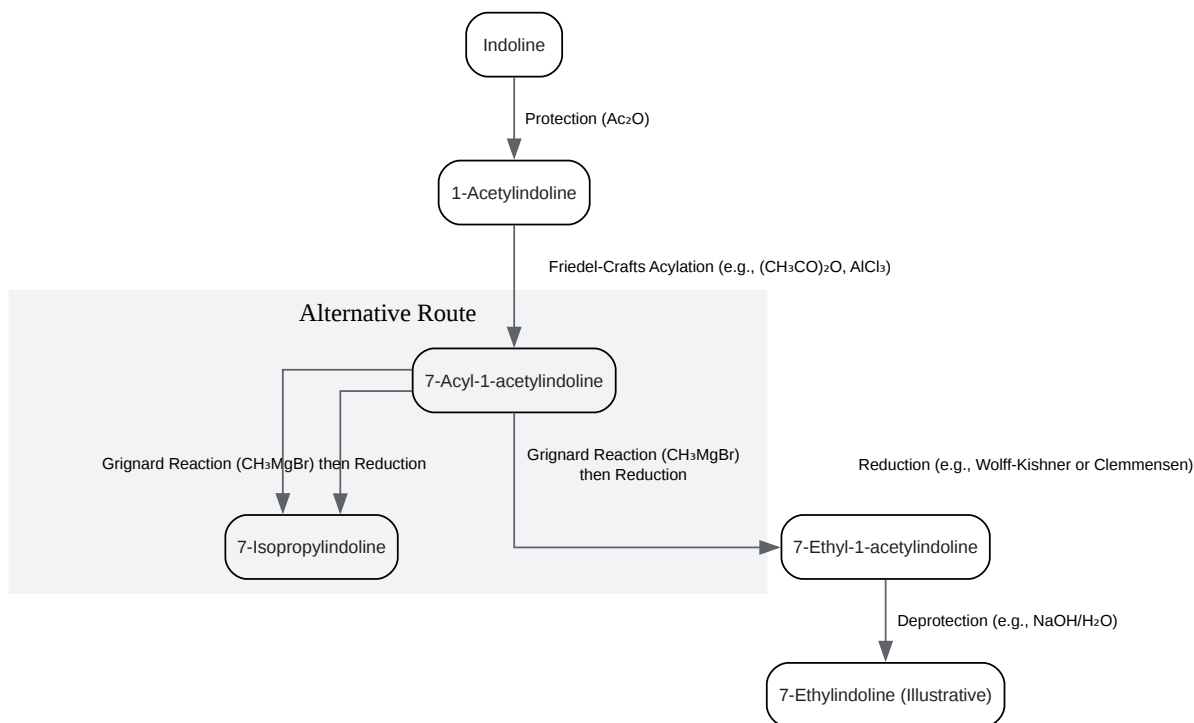
A thorough understanding of the fundamental physicochemical properties of **7-Isopropylindoline** is essential for its effective use in research and development.

Property	Value	Source
CAS Number	954571-03-0	Internal Database
Molecular Formula	C ₁₁ H ₁₅ N	Internal Database
Molecular Weight	161.24 g/mol	Internal Database
Appearance	Predicted: Colorless to pale yellow liquid	Inferred from similar indolines
Boiling Point	Not available	-
Melting Point	Not available	-
Solubility	Predicted: Soluble in common organic solvents (e.g., DCM, MeOH, DMSO)	Inferred from similar indolines

Synthesis of 7-Isopropylindoline: A Proposed Synthetic Workflow

While a specific, published protocol for the synthesis of **7-Isopropylindoline** is not readily available, a plausible and efficient synthetic route can be designed based on established methodologies for the functionalization of the indoline core. The following proposed workflow leverages the principles of electrophilic aromatic substitution and subsequent reduction.

Conceptual Synthetic Pathway



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Caption: Proposed synthetic workflow for **7-Isopropylindoline**.

Step-by-Step Experimental Protocol (Proposed)

Part 1: Protection of the Indoline Nitrogen

- **Rationale:** The nitrogen atom of the indoline ring is nucleophilic and can interfere with subsequent electrophilic aromatic substitution reactions. Acetylation provides a robust protective group that can be removed under basic conditions.
- **Procedure:**

1. Dissolve indoline (1.0 eq) in dichloromethane (DCM) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
2. Cool the solution to 0 °C using an ice bath.
3. Add acetic anhydride (1.1 eq) dropwise to the stirred solution.
4. Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by Thin Layer Chromatography (TLC).
5. Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
6. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield 1-acetylintoline.

Part 2: Friedel-Crafts Acylation at the 7-Position

- Rationale: The acetyl protecting group directs electrophilic substitution to the C7 position of the indoline ring. A Friedel-Crafts acylation introduces a carbonyl group, which can then be converted to the isopropyl group.
- Procedure:
 1. Suspend anhydrous aluminum chloride (AlCl_3 , 2.5 eq) in dry DCM in a separate flask under an inert atmosphere.
 2. Cool the suspension to 0 °C and add acetyl chloride (1.2 eq) dropwise.
 3. Add a solution of 1-acetylintoline (1.0 eq) in dry DCM dropwise to the reaction mixture.
 4. Stir the reaction at 0 °C for 1 hour and then at room temperature overnight.
 5. Carefully quench the reaction by pouring it onto crushed ice with concentrated HCl.
 6. Extract the product with DCM, wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate. Purify the crude product by column chromatography to obtain 7-acetyl-1-acetylintoline.

Part 3: Grignard Reaction and Reduction to Form the Isopropyl Group

- **Rationale:** The ketone introduced in the previous step can be converted to a tertiary alcohol via a Grignard reaction with methylmagnesium bromide. Subsequent reduction of the alcohol will yield the desired isopropyl group.
- **Procedure:**
 1. Dissolve 7-acetyl-1-acetylindoline (1.0 eq) in dry tetrahydrofuran (THF) under an inert atmosphere.
 2. Cool the solution to 0 °C and add methylmagnesium bromide (2.2 eq, 3.0 M solution in diethyl ether) dropwise.
 3. Allow the reaction to warm to room temperature and stir for 2 hours.
 4. Quench the reaction with a saturated aqueous solution of ammonium chloride.
 5. Extract the product with ethyl acetate, wash with brine, dry, and concentrate to yield the tertiary alcohol intermediate.
 6. The intermediate alcohol can be reduced to the isopropyl group under standard conditions, such as treatment with triethylsilane and trifluoroacetic acid.

Part 4: Deprotection of the Indoline Nitrogen

- **Rationale:** The final step involves the removal of the acetyl protecting group to yield the target compound, **7-Isopropylindoline**.
- **Procedure:**
 1. Dissolve the product from the previous step in a mixture of methanol and water.
 2. Add an excess of sodium hydroxide (e.g., 5 eq).
 3. Heat the mixture to reflux and stir for 4-6 hours, monitoring by TLC.
 4. Cool the reaction to room temperature and neutralize with a dilute acid (e.g., 1M HCl).

5. Extract the product with ethyl acetate, wash with brine, dry over anhydrous sodium sulfate, and concentrate. Purify the final product by column chromatography.

Spectroscopic Characterization (Predicted)

Due to the lack of publicly available spectra for **7-Isopropylindoline**, the following are predicted spectroscopic characteristics based on the analysis of the indoline scaffold and the isopropyl substituent.

¹H NMR Spectroscopy

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
Aromatic (C4-H, C5-H, C6-H)	6.8 - 7.2	m	-	Aromatic protons on the benzene ring of the indoline core.
Indoline N-H	3.5 - 4.5	br s	-	The chemical shift can vary depending on solvent and concentration.
Indoline C2-H ₂	~3.0	t	~8.0	Triplet due to coupling with the adjacent C3 protons.
Indoline C3-H ₂	~3.6	t	~8.0	Triplet due to coupling with the adjacent C2 protons.
Isopropyl CH	2.8 - 3.2	sept	~7.0	Septet due to coupling with the six equivalent methyl protons.
Isopropyl CH ₃	~1.2	d	~7.0	Doublet due to coupling with the single methine proton.

¹³C NMR Spectroscopy

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
Aromatic C7	140 - 145	Aromatic carbon bearing the isopropyl group.
Aromatic C3a, C7a	125 - 150	Aromatic carbons at the ring fusion.
Aromatic C4, C5, C6	110 - 130	Unsubstituted aromatic carbons.
Indoline C2	~47	Aliphatic carbon adjacent to the nitrogen.
Indoline C3	~30	Aliphatic carbon on the five-membered ring.
Isopropyl CH	25 - 30	Methine carbon of the isopropyl group.
Isopropyl CH ₃	~23	Methyl carbons of the isopropyl group.

Infrared (IR) Spectroscopy

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Rationale
N-H Stretch	3350 - 3450	Medium, sharp	Characteristic of a secondary amine.
Aromatic C-H Stretch	3000 - 3100	Medium	Aromatic C-H vibrations.
Aliphatic C-H Stretch	2850 - 2970	Strong	C-H stretches of the indoline and isopropyl groups. [2]
C=C Stretch (Aromatic)	1580 - 1620	Medium	Benzene ring vibrations.
C-N Stretch	1250 - 1350	Medium	Stretching vibration of the carbon-nitrogen bond in the indoline ring.

Mass Spectrometry (MS)

The electron ionization mass spectrum of **7-Isopropylindoline** is expected to show a molecular ion peak (M⁺) at m/z = 161. Key fragmentation patterns would likely involve:

- Loss of a methyl group (-CH₃): A significant peak at m/z = 146, corresponding to the [M-15]⁺ ion, resulting from the cleavage of a methyl group from the isopropyl substituent.[\[3\]](#)[\[4\]](#)
- Loss of a propyl group (-C₃H₇): A peak at m/z = 118, corresponding to the [M-43]⁺ ion.
- Retro-Diels-Alder (RDA) type fragmentation: Cleavage of the five-membered ring could also occur, though this is often less favorable in indolines compared to other heterocyclic systems.

Applications in Drug Development

The indoline core is a cornerstone in medicinal chemistry, with numerous derivatives exhibiting a wide range of pharmacological activities.^[1] While the specific biological profile of **7-Isopropylindoline** is not yet defined in the literature, its structural features suggest several promising avenues for investigation.

Potential Therapeutic Areas

- **Oncology:** Many substituted indolines act as kinase inhibitors, which are crucial in cancer therapy. The 7-isopropyl group could potentially enhance binding to the hydrophobic pockets of certain kinase active sites.^[5]
- **Anti-inflammatory:** Indoline derivatives have been explored as inhibitors of inflammatory enzymes such as 5-lipoxygenase (5-LOX).^[6] The lipophilic isopropyl group may improve cell permeability and target engagement.
- **Central Nervous System (CNS) Disorders:** The indoline scaffold is present in several CNS-active compounds. The modulation of lipophilicity by the isopropyl group could influence blood-brain barrier penetration, making it a candidate for neurological drug discovery.^[7]

Structure-Activity Relationship (SAR) Considerations

The substitution at the 7-position of the indoline ring can significantly impact biological activity. Studies on related heterocyclic systems have shown that the size and lipophilicity of the substituent at this position can influence receptor binding and overall potency.^{[8][9]} The isopropyl group, with its moderate size and lipophilicity, offers a balance that could be favorable for various biological targets.

Safety and Handling

As a research chemical with limited toxicological data, **7-Isopropylindoline** should be handled with care, following standard laboratory safety procedures. The following guidelines are based on the known properties of the indoline scaffold and alkylated aromatic amines.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling this compound.^[10]

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place, away from oxidizing agents and strong acids.[\[11\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

7-Isopropylindoline represents a valuable, yet underexplored, building block for drug discovery and development. This guide provides a comprehensive overview of its chemical properties, a plausible synthetic strategy, predicted spectroscopic data, and potential therapeutic applications. By leveraging the foundational knowledge of the indoline scaffold and the principles of medicinal chemistry, researchers can effectively utilize **7-Isopropylindoline** in the design and synthesis of novel therapeutic agents. As with any research chemical, all handling and experimental work should be conducted with the utmost attention to safety and established laboratory protocols.

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